

# Ethacizine Antiarrhythmic Efficacy in Clinical Studies

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## Compound Focus: Ethacizine hydrochloride

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Study Focus / Patient Population	Comparative Drugs	Key Efficacy Findings (Ethacizine vs. Comparators)	Citation
<b>Ventricular Arrhythmias</b> (High-grade, 33 patients)	Allapinin, Mexitil	Ethacizine demonstrated <b>comparable group efficacy and safety</b> to other drugs for suppressing high-grade ventricular arrhythmias. [1]	
<b>Ventricular Arrhythmias</b> (30 patients, coronary heart disease prevalent)	Etmozin, Ritmilen (disopyramide)	Ethacizine showed <b>superior antiarrhythmic effect (81% efficacy)</b> vs. Etmozin (58%) and Ritmilen (38%). [2]	
<b>Ventricular Tachycardia (VT)</b> (38 patients, assessed via PES)	---	In patients with coronary artery disease (CAD), Ethacizine was highly effective. <b>92% (24/26) of CAD patients</b> had no VT recurrence during follow-up. [3]	
<b>Atrial Fibrillation (AF) Maintenance</b> (57 patients post-cardioversion)	Propafenone	After 6 months, Ethacizine showed a <b>lower AF recurrence rate (55.6%)</b> vs. Propafenone (72.5%), close to statistical significance (p=0.05). [4]	
<b>Various Arrhythmias &amp; WPW Syndrome</b> (68)	Bonnecor (Morcizine)	Both drugs were highly effective for ventricular extrasystole: <b>Bonnecor</b>	

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patients)		<b>(80.4%) and Ethacizine (84.6%)</b> . Both suppressed arrhythmias in WPW syndrome. [5]	

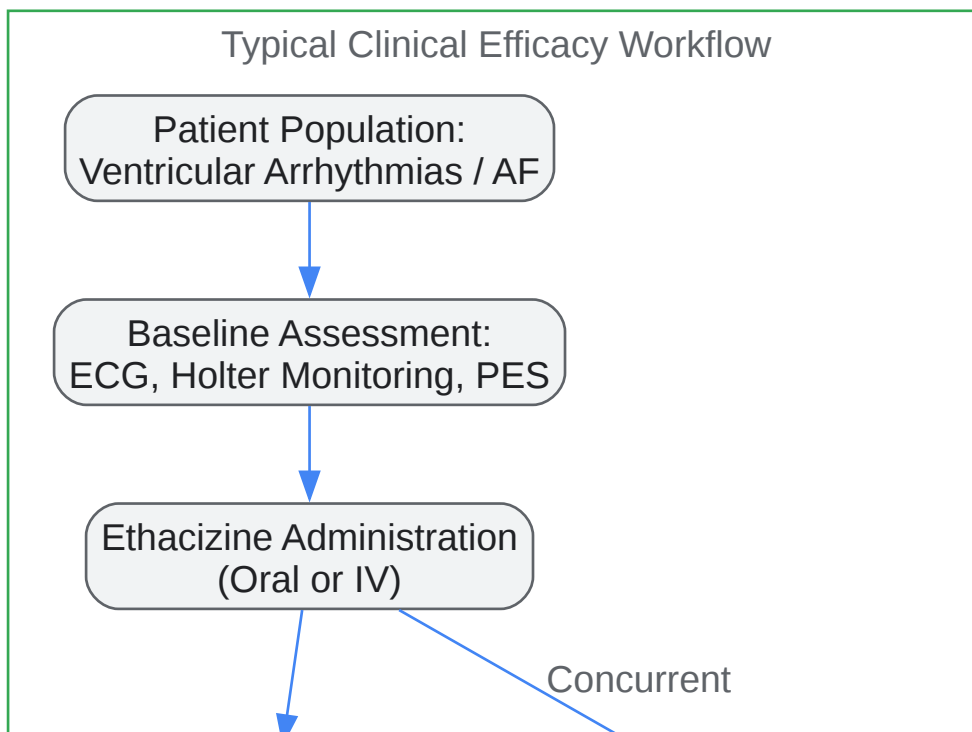
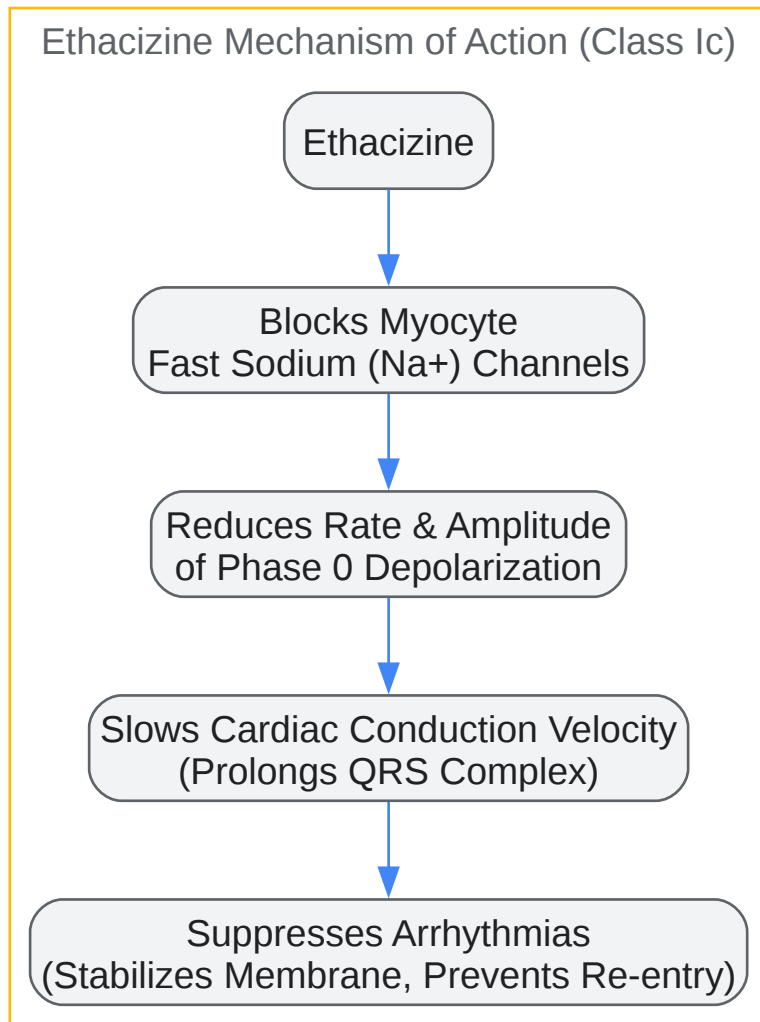
## Detailed Experimental Protocols

To aid in your evaluation of the data, here are the methodologies from the key studies cited above.

- **Study 1: Comparative Antiarrhythmic Effectiveness (Ventricular Arrhythmias) [1]**
  - **Design:** Double-blind, randomized, cross-over study.
  - **Population:** 33 patients with high-grade ventricular arrhythmias (Lown grade B), including paroxysmal ventricular tachycardia.
  - **Intervention:** Oral administration of Allapinin, Ethacizine, and Mexetil.
  - **Assessment:** Antiarrhythmic efficacy and safety were analyzed for each drug.
- **Study 2: Efficacy in Ventricular Tachycardia using PES [3]**
  - **Design:** Clinical trial assessing efficacy via programmed electrical stimulation (PES).
  - **Population:** 38 patients with recurrent sustained ventricular tachycardia (26 with coronary artery disease, 12 with other conditions).
  - **Intervention:** A single intravenous dose of Ethacizine (0.6-0.7 mg/kg) for acute testing, followed by long-term oral administration (200-400 mg/day).
  - **Assessment:** The ability to induce VT via PES was tested at baseline and after intravenous Ethacizine. Long-term oral efficacy was measured by freedom from VT recurrence over a mean follow-up of 16.5 months.
- **Study 3: Maintaining Sinus Rhythm in Atrial Fibrillation [4]**
  - **Design:** Open-label, single-center, prospective study.
  - **Population:** 62 patients with persistent AF; 57 completed the study per protocol.
  - **Intervention:** Patients received either Propafenone (300 mg twice daily) or Ethacizine (100 mg/day) for 6 months after successful electrical cardioversion.
  - **Assessment:** The primary outcome was the recurrence rate of AF over 6 months. Safety was evaluated via ECG, stress tests, echocardiography, blood tests, and 24-hour Holter monitoring.

## Mechanism of Action and Workflow

The following diagram illustrates Ethacizine's mechanism of action as a Class Ic antiarrhythmic agent and a typical workflow for assessing its efficacy in clinical studies.



Efficacy Endpoint:  
Arrhythmia Suppression,  
Sinus Rhythm Maintenance

Safety Monitoring:  
ECG, Lab Tests, Echo

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Ethacizine Mechanism and Clinical Evaluation Workflow

## Key Insights for Researchers

- **Structural Heart Disease is a Critical Factor:** The proarrhythmic risk of Class Ic drugs is well-known, particularly in patients with structural heart disease or ischemia [6] [7]. Ethacizine appears highly effective and safe in patients with coronary artery disease and VT [3], but careful patient selection remains paramount.
- **A Differentiated Safety Profile:** Recent evidence suggests Ethacizine may have a distinct safety profile compared to other Class Ic drugs. A 2025 study reported it **did not significantly affect QT interval or myocardial inotropic function** [4], which are common concerns with other antiarrhythmics.
- **Expanding Therapeutic Applications:** While historically used for ventricular arrhythmias, newer research is exploring its role in **maintaining sinus rhythm in atrial fibrillation**, showing promising results against propafenone [4].

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